

# Application Notes and Protocols for Cesium Chlorobromide Photodetector Device Fabrication

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## Compound of Interest

Compound Name: Cesium chlorobromide

Cat. No.: B12655959

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These application notes provide a comprehensive guide to the fabrication and characterization of photodetector devices based on **cesium chlorobromide** ( $\text{CsPbCl}_x\text{Br}_{3-x}$ ) perovskites. The protocols outlined below detail methods for the synthesis of the perovskite material and the subsequent fabrication and performance evaluation of the photodetector device.

## Introduction

All-inorganic cesium lead halide perovskites, particularly mixed-halide systems like **cesium chlorobromide** ( $\text{CsPbCl}_x\text{Br}_{3-x}$ ), have emerged as highly promising materials for optoelectronic applications, including photodetectors. Their appeal lies in their tunable bandgaps, high absorption coefficients, and superior stability compared to their organic-inorganic hybrid counterparts.<sup>[1][2][3]</sup> By adjusting the chloride-to-bromide ratio, the spectral response of the photodetector can be precisely controlled, making them suitable for a range of applications from near-ultraviolet to visible light detection.

This document provides detailed protocols for the synthesis of  $\text{CsPbCl}_x\text{Br}_{3-x}$  nanocrystals via a hot-injection method and the fabrication of a photodetector device using a solution-based spin-coating process. Furthermore, it outlines the key characterization techniques to evaluate the performance of the fabricated device.

## Quantitative Data Summary

The performance of  $\text{CsPbCl}_x\text{Br}_{3-x}$  photodetectors is highly dependent on the specific halide composition and the device architecture. The following table summarizes key performance metrics for  $\text{CsPbBr}_{3-x}\text{Cl}_x/\text{Si}$  heterojunction photodetectors with varying Br/Cl ratios, demonstrating the tunability of the device characteristics.

Perovskite Composition	Peak Wavelength (nm)	Responsivity (A/W)	Detectivity (Jones)	Response Time ( $\mu\text{s}$ )
$\text{CsPbBr}_2\text{Cl}$	500	102.6	$5.20 \times 10^{12}$	~50/70 (rise/fall)
$\text{CsPbBr}_{1.5}\text{Cl}_{1.5}$	460	-	-	~50/70 (rise/fall)
$\text{CsPbBrCl}_2$	-	-	-	~50/70 (rise/fall)
$\text{CsPbCl}_3$	-	-	-	~50/70 (rise/fall)

Data extracted from a study on  $\text{CsPbBr}_{3-x}\text{Cl}_x/\text{Si}$  heterojunction photodetectors grown by chemical vapor deposition (CVD)[4]. The responsivity and detectivity were measured under an illumination intensity of  $7.8 \mu\text{W}/\text{cm}^2$ . The response times were noted to be in the microsecond scale for the series.

## Experimental Protocols

### Synthesis of $\text{CsPbCl}_x\text{Br}_{3-x}$ Nanocrystals (Hot-Injection Method)

This protocol describes a common method for synthesizing high-quality perovskite nanocrystals with tunable halide compositions.

Materials:

- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ )
- Lead(II) bromide ( $\text{PbBr}_2$ )
- Lead(II) chloride ( $\text{PbCl}_2$ )

- 1-Octadecene (ODE)
- Oleic acid (OA)
- Oleylamine (OLA)
- Toluene (anhydrous)
- Nitrogen gas (high purity)

Equipment:

- Three-neck flask
- Heating mantle with magnetic stirrer
- Schlenk line
- Syringes and needles
- Centrifuge

Procedure:

- Cesium Oleate Precursor Preparation:
  - In a three-neck flask, combine  $\text{Cs}_2\text{CO}_3$  (0.4 mmol), OA (1.25 mL), and ODE (20 mL).
  - Heat the mixture to 120 °C under vacuum for 1 hour to remove water and oxygen.
  - Switch to a nitrogen atmosphere and heat to 150 °C until the  $\text{Cs}_2\text{CO}_3$  has fully reacted and the solution is clear.
  - Preheat this cesium oleate solution to 100 °C before injection.
- Lead Halide Precursor Preparation:
  - In a separate three-neck flask, combine ODE (10 mL),  $\text{PbBr}_2$  (0.188 mmol), and a varying amount of  $\text{PbCl}_2$  to achieve the desired Cl/Br ratio. For example, for  $\text{CsPbCl}_{1.5}\text{Br}_{1.5}$ , use

0.094 mmol of  $\text{PbBr}_2$  and 0.094 mmol of  $\text{PbCl}_2$ .

- Add OA (1 mL) and OLA (1 mL) to the flask.
- Heat the mixture to 120 °C under vacuum for 1 hour.
- Switch to a nitrogen atmosphere.
- Hot-Injection and Nanocrystal Growth:
  - Rapidly inject the preheated cesium oleate solution (0.8 mL) into the lead halide precursor solution at 120 °C.
  - Allow the reaction to proceed for 5-10 seconds for nanocrystal growth.
  - Cool the reaction mixture rapidly in an ice-water bath.
- Purification:
  - Add toluene to the crude solution and centrifuge at high speed (e.g., 8000 rpm for 10 minutes).
  - Discard the supernatant and re-disperse the nanocrystal pellet in a minimal amount of toluene.

## Photodetector Device Fabrication (Spin-Coating Method)

This protocol outlines the fabrication of a simple Metal-Semiconductor-Metal (MSM) photodetector on a pre-patterned substrate.

Materials:

- Pre-patterned substrate with interdigitated electrodes (e.g., Au on  $\text{SiO}_2/\text{Si}$ )
- $\text{CsPbCl}_x\text{Br}_{3-x}$  nanocrystal solution in toluene
- Acetone
- Isopropanol

**Equipment:**

- Spin coater
- Hotplate
- Ultrasonic bath

**Procedure:**

- Substrate Cleaning:
  - Sequentially clean the pre-patterned substrate by ultrasonication in acetone and isopropanol for 15 minutes each.
  - Dry the substrate with a stream of nitrogen gas.
  - Treat the substrate with UV-Ozone for 15 minutes to improve surface wettability.
- Perovskite Film Deposition:
  - Dispense the  $\text{CsPbCl}_x\text{Br}_{3-x}$  nanocrystal solution onto the cleaned substrate.
  - Spin-coat the solution at a speed of 2000-4000 rpm for 30-60 seconds.
  - Anneal the substrate on a hotplate at 100 °C for 10 minutes to remove residual solvent and improve film quality.
- Electrode Deposition (if not pre-patterned):
  - If using a plain substrate, deposit metal electrodes (e.g., Au) through a shadow mask using thermal evaporation to form an interdigitated pattern.

## Characterization Protocols

### Current-Voltage (I-V) Characteristics

Purpose: To determine the photodetector's dark current, photocurrent, and photoresponse.

**Equipment:**

- Semiconductor parameter analyzer or source measure unit (SMU)
- Probe station
- Light source with adjustable intensity (e.g., a solar simulator or a calibrated LED)
- Optical power meter

**Procedure:**

- Mount the fabricated device on the probe station.
- Connect the electrodes to the SMU.
- Measure the I-V curve in the dark by sweeping the voltage from a negative to a positive bias (e.g., -5 V to +5 V).
- Illuminate the device with a known light intensity and repeat the I-V sweep to measure the photocurrent.
- Repeat the measurement at different light intensities to study the device's linearity.

## Spectral Response

**Purpose:** To determine the photodetector's responsivity as a function of wavelength.

**Equipment:**

- Monochromator with a broadband light source (e.g., Xenon lamp)
- Lock-in amplifier
- Optical chopper
- Calibrated photodiode for reference

**Procedure:**

- The light from the monochromator is chopped at a specific frequency.
- The chopped monochromatic light illuminates the photodetector.
- The resulting AC photocurrent is measured using the lock-in amplifier.
- The incident optical power at each wavelength is measured using the calibrated photodiode.
- The spectral responsivity (R) is calculated as the ratio of the photocurrent to the optical power at each wavelength.

## Transient Photoresponse (Response Speed)

Purpose: To measure the rise and fall times of the photodetector.

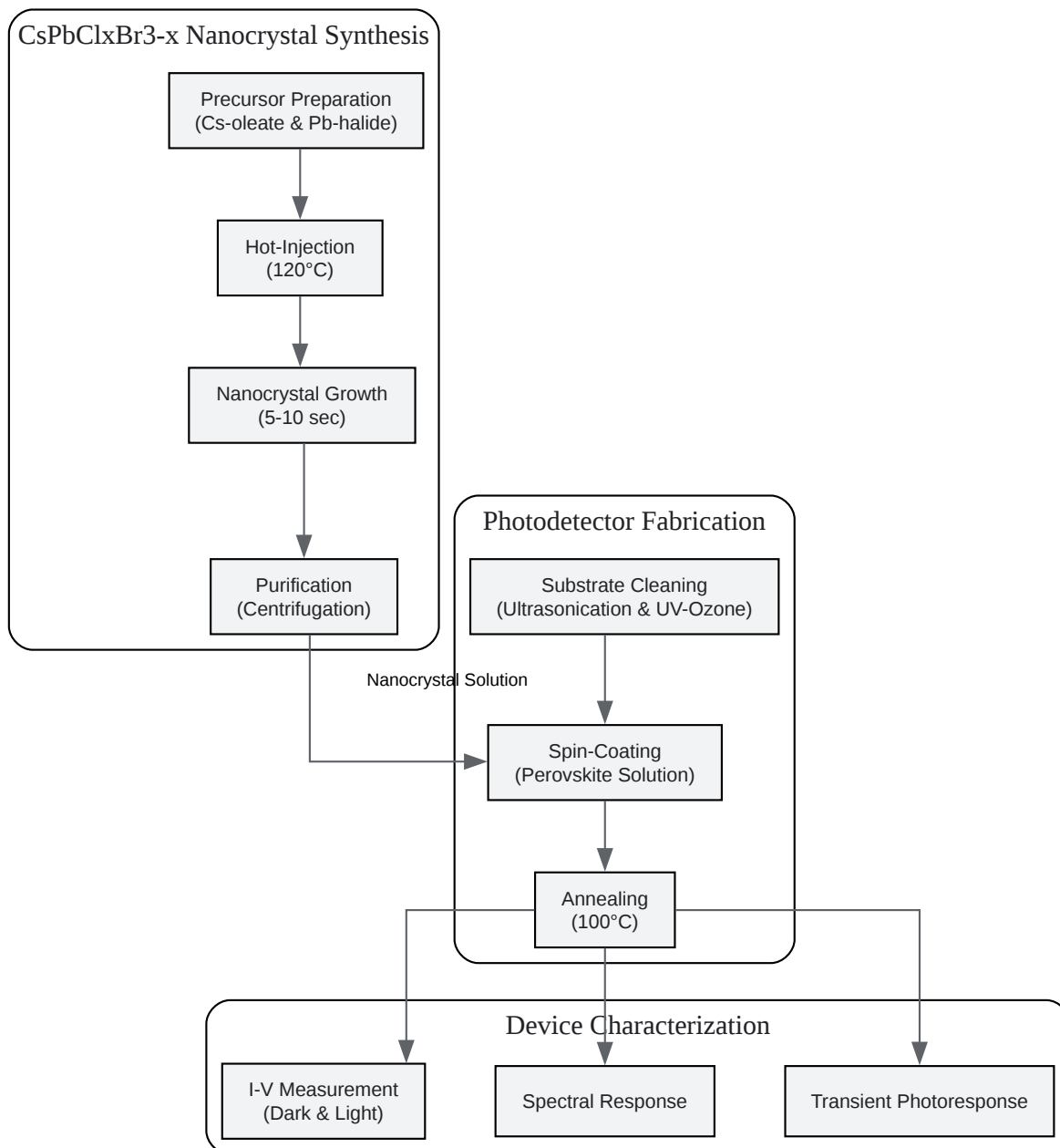
Equipment:

- Pulsed light source (e.g., a pulsed laser or an LED driven by a function generator)
- High-speed oscilloscope
- Load resistor

Procedure:

- Connect the photodetector in series with the load resistor.
- Illuminate the device with the pulsed light source.
- Measure the voltage across the load resistor using the oscilloscope.
- The rise time is typically defined as the time it takes for the photocurrent to increase from 10% to 90% of its peak value.
- The fall time is the time it takes for the photocurrent to decrease from 90% to 10% of its peak value.

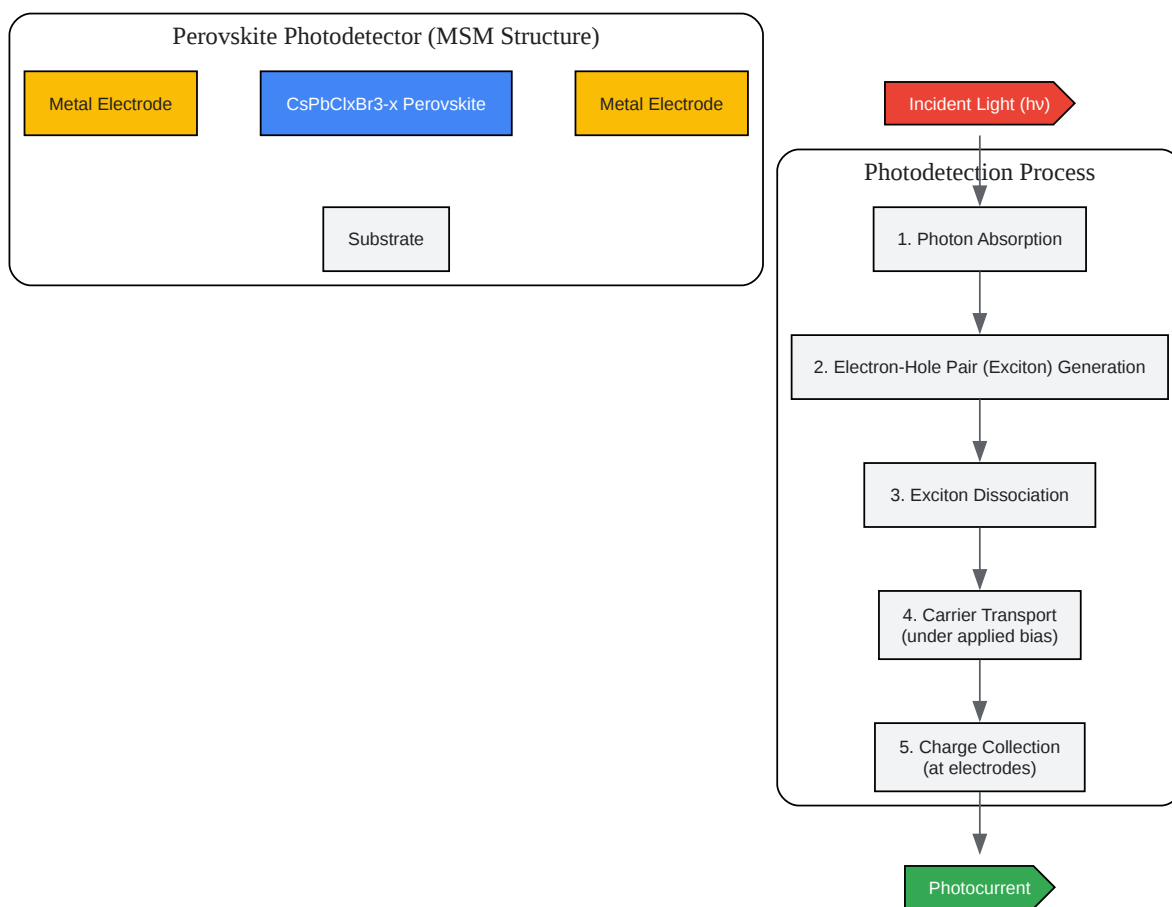
## Visualizations



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Caption: Experimental workflow for the fabrication and characterization of a  $\text{CsPbCl}_x\text{Br}_{3-x}$  photodetector.



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Caption: Operational mechanism of a Metal-Semiconductor-Metal (MSM) perovskite photodetector.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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